

# Navigating the Thermochemical Landscape of 1-Aminocyclohexanecarbonitrile Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: 1-Aminocyclohexanecarbonitrile  
hydrochloride

Cat. No.: B1330049

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While specific experimental thermochemical data for **1-Aminocyclohexanecarbonitrile hydrochloride** remains elusive in publicly accessible literature, this technical guide provides a comprehensive overview of its known physicochemical properties, synthetic pathways, and the established methodologies for determining the thermochemical data critical for research and development. This document serves as a foundational resource, equipping professionals with the necessary tools and knowledge to approach the thermochemical characterization of this and similar compounds.

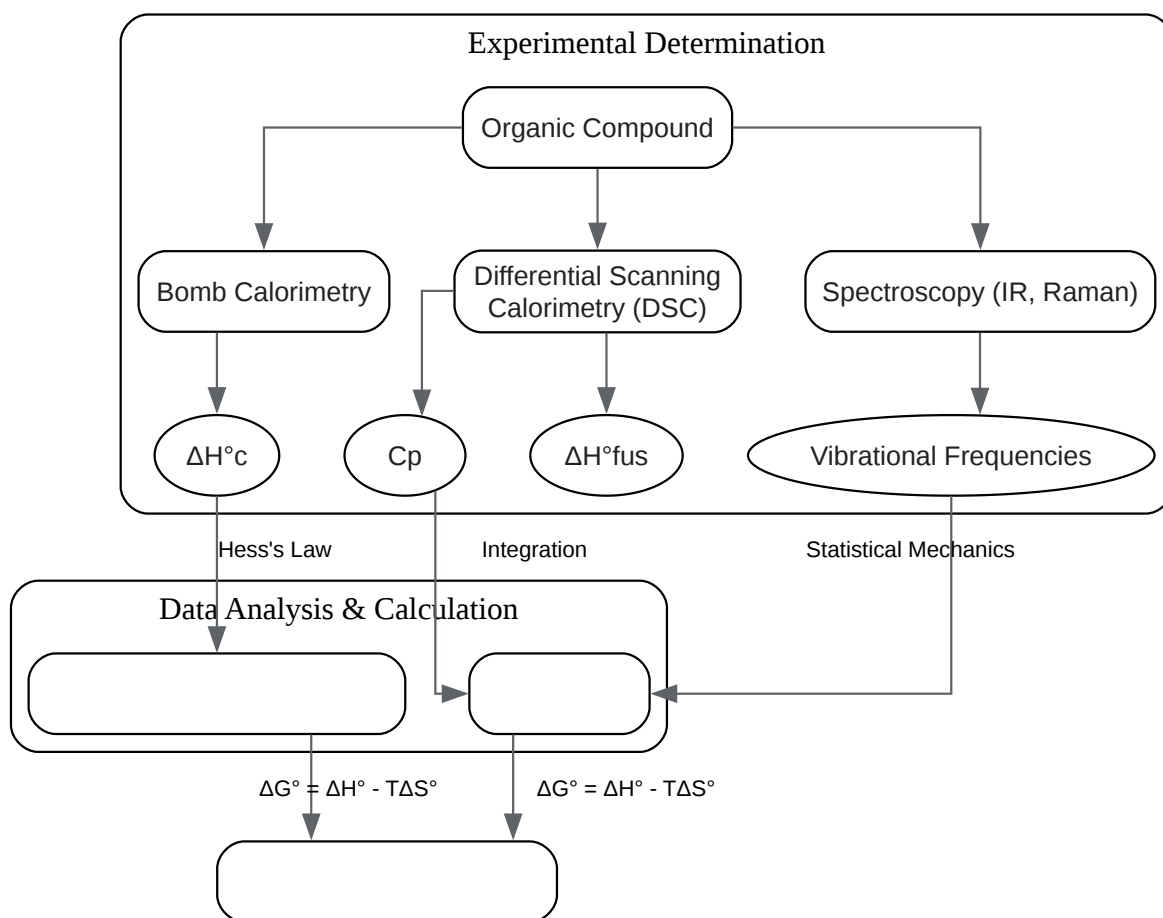
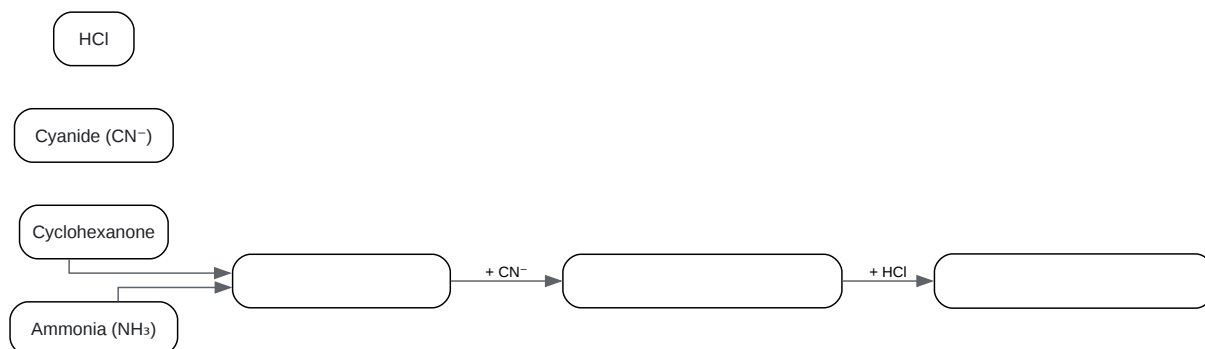
## Physicochemical Properties

A summary of the available physical and chemical data for 1-Aminocyclohexanecarbonitrile and its hydrochloride salt is presented below. These properties are fundamental for handling, formulation, and theoretical modeling.

Property	Value	Source
1-Aminocyclohexanecarbonitrile		
CAS Number	5496-10-6	[1]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> N <sub>2</sub>	[2]
Molecular Weight	124.18 g/mol	[2]
Boiling Point	236.2 °C at 760 mmHg	[2]
Flash Point	96.6 °C	[2]
logP	1.87188	[2]
1-Aminocyclohexanecarbonitrile Hydrochloride		
CAS Number	50846-38-3	[3]
Molecular Formula	C <sub>7</sub> H <sub>13</sub> ClN <sub>2</sub>	[3]
Molecular Weight	160.65 g/mol	[4]
Physical Form	Solid	[4]

## Synthetic Pathway: The Strecker Reaction

The primary synthetic route to 1-Aminocyclohexanecarbonitrile is the Strecker synthesis, a robust and widely utilized method for the preparation of  $\alpha$ -aminonitriles.[5] This one-pot, three-component reaction involves the condensation of a ketone (cyclohexanone), an amine (ammonia), and a cyanide source.[5][6]



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